

# 3-Mercapto-1-propanesulfonate chemical properties and structure

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## Compound of Interest

Compound Name: 3-Mercapto-1-propanesulfonate

Cat. No.: B1229880

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An In-depth Technical Guide to **3-Mercapto-1-propanesulfonate**: Properties, Synthesis, and Applications

## Introduction

Sodium **3-mercapto-1-propanesulfonate** (MPS) is a bifunctional organosulfur compound featuring both a terminal thiol group and a sulfonate group.[1] This unique structure imparts valuable properties, making it a significant tool in various fields, including materials science, electrochemistry, and pharmaceutical development.[1][2] The thiol group provides a strong affinity for metal surfaces, enabling the formation of self-assembled monolayers (SAMs), while the highly polar sulfonate group confers aqueous solubility and stability.[1] This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and key applications of MPS, with a focus on its relevance to researchers and drug development professionals.

## Chemical Structure and Identifiers

The structure of MPS is characterized by a three-carbon propane backbone, with a thiol (-SH) group at one end and a sulfonate (-SO<sub>3</sub><sup>-</sup>) group at the other. It is most commonly available as its sodium salt.

Caption: Structure of Sodium **3-Mercapto-1-propanesulfonate**.

Table 1: Chemical Identifiers for Sodium **3-Mercapto-1-propanesulfonate**

Identifier	Value	Reference(s)
CAS Number	17636-10-1	[2][3][4]
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NaO <sub>3</sub> S <sub>2</sub>	[2]
Molecular Weight	178.21 g/mol	[2][3][5]
Linear Formula	HSCH <sub>2</sub> CH <sub>2</sub> CH <sub>2</sub> SO <sub>3</sub> Na	[3][4]
SMILES	C(CS)CS(=O)(=O)[O-].[Na+]	[5]
InChI Key	FRTIVUOKBXDGPD-UHFFFAOYSA-M	[3]
EC Number	241-620-3	[3]

## Physicochemical Properties

The dual functionality of MPS dictates its physical and chemical behavior. The sulfonate group makes it highly water-soluble, while the thiol group is responsible for its reducing properties and its ability to bind to metal surfaces.[1][2]

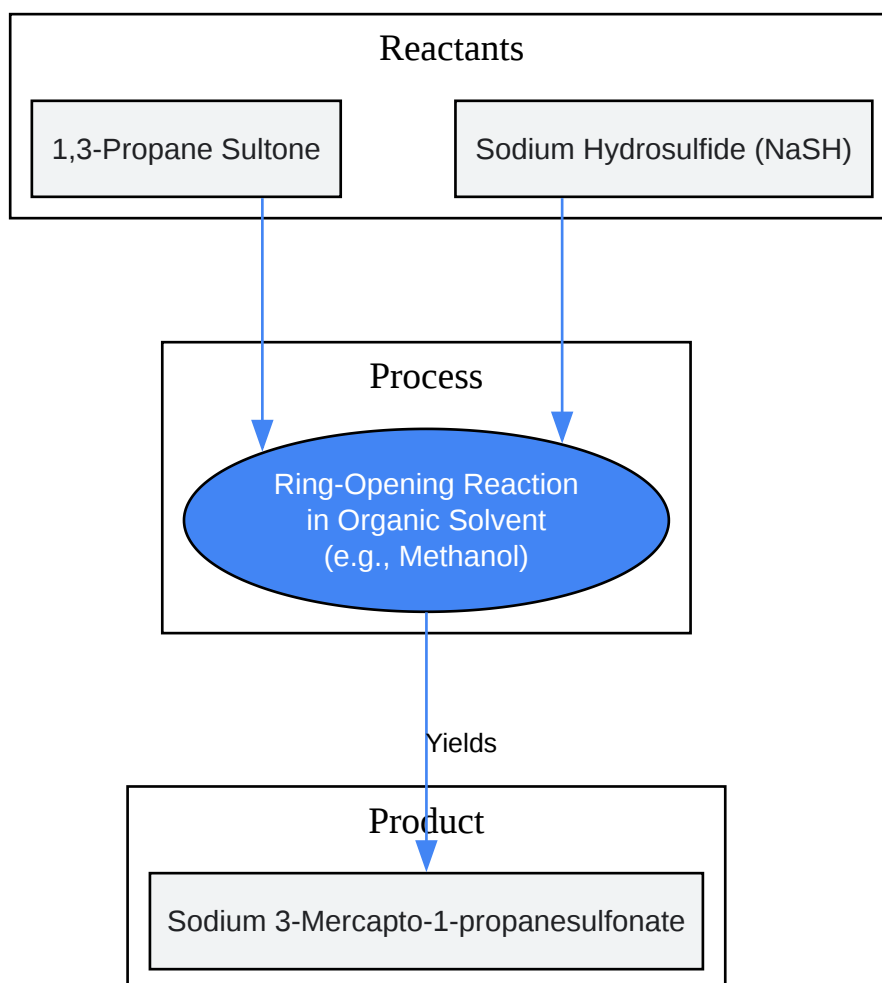
Table 2: Physicochemical Data for Sodium **3-Mercapto-1-propanesulfonate**

Property	Value	Reference(s)
Appearance	White to off-white or pale pink powder/crystals	[2][6][7]
Melting Point	~220 °C (decomposes)	[3][8]
Solubility	Easily soluble in water (50 mg/mL); somewhat soluble in methanol; insoluble in toluene	[3][6][7]
Flash Point	71 °C	[5][8]
pKa (Thiol, -SH)	~9-10 (estimated)	
pKa (Sulfonic Acid, -SO <sub>3</sub> H)	< 0 (estimated as a strong acid)	[5]

Note on pKa values: A specific experimental pKa for the thiol group of MPS is not readily available. The estimated value is based on typical pKa values for alkanethiols (9-11), likely shifted to be slightly more acidic due to the influence of the nearby electronegative sulfonate group. Alkanesulfonic acids are strong acids, comparable to mineral acids, and are fully deprotonated in aqueous solution.[5]

## Synthesis

A primary route for synthesizing Sodium **3-Mercapto-1-propanesulfonate** involves the ring-opening reaction of 1,3-propane sultone with a sulfur nucleophile, such as sodium hydrosulfide (NaSH).[9] For high-purity applications, an improved method involves the in situ generation of high-purity NaSH from sodium methoxide and hydrogen sulfide prior to the reaction with propane sultone.[10]



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Caption: Synthesis pathway for Sodium **3-Mercapto-1-propanesulfonate**.

## Experimental Protocol: High-Purity Synthesis of Sodium **3-Mercapto-1-propanesulfonate**

The following protocol is adapted from a patented method designed to produce high-purity MPS, avoiding impurities common in commercial sodium hydrosulfide.<sup>[10]</sup>

- Preparation of Sodium Hydrosulfide Solution:
  - In a reaction vessel equipped with a stirrer and gas inlet, dissolve sodium methoxide in a suitable organic solvent (e.g., methanol).
  - Bubble hydrogen sulfide (H<sub>2</sub>S) gas through the solution while stirring. Maintain the reaction temperature between 10-40 °C.
  - The reaction produces a high-purity sodium hydrosulfide (NaSH) solution.
- Ring-Opening Reaction:
  - To the freshly prepared NaSH solution, slowly add 1,3-propane sultone. The molar ratio of NaSH to propane sultone is typically 1:1 to 1:1.5.
  - Maintain the reaction temperature between 10-40 °C during the addition.
  - After the addition is complete, heat the mixture to 50-60 °C and hold for approximately 1 hour to ensure the reaction goes to completion.
- Product Isolation:
  - Cool the reaction mixture to 15-35 °C.
  - The solid product, Sodium **3-Mercapto-1-propanesulfonate**, will precipitate out of the solution.
  - Collect the solid product by filtration.

- Wash the product with a suitable solvent and dry under vacuum. This method can achieve a purity of  $\geq 95\%$  and a yield of  $\geq 90\%$ .<sup>[10]</sup>

## Applications in Research and Drug Development

MPS's unique bifunctional nature makes it a versatile tool for researchers.

- **Surface Functionalization of Nanoparticles:** MPS is widely used as a capping agent to stabilize metal nanoparticles, particularly gold nanoparticles (AuNPs).<sup>[11][12]</sup> The thiol group chemisorbs onto the gold surface, forming a stable self-assembled monolayer.<sup>[3]</sup> The outward-facing sulfonate groups provide a negative surface charge, which enhances colloidal stability in aqueous and biological media and prevents aggregation.<sup>[1]</sup> These functionalized AuNPs are promising for applications in radiotherapy and as drug delivery vehicles.<sup>[11][12][13]</sup>
- **Electrochemistry:** In the electronics industry, MPS is a key additive in copper electroplating baths.<sup>[9]</sup> It acts as a brightener or accelerator, influencing the copper deposition process to create smooth, uniform layers, which is critical for applications like filling microvias in integrated circuits.<sup>[1]</sup>
- **Biochemical Research:** In biochemical assays, MPS can be used as a reducing agent to maintain proteins and enzymes in their reduced, active states.<sup>[2]</sup> Its antioxidant properties also help protect biological systems from oxidative stress.<sup>[2]</sup>
- **Polymer Chemistry:** The sodium salt of MPS can act as a polymerization regulator in the radical polymerization of water-soluble vinyl monomers.<sup>[6][7]</sup>

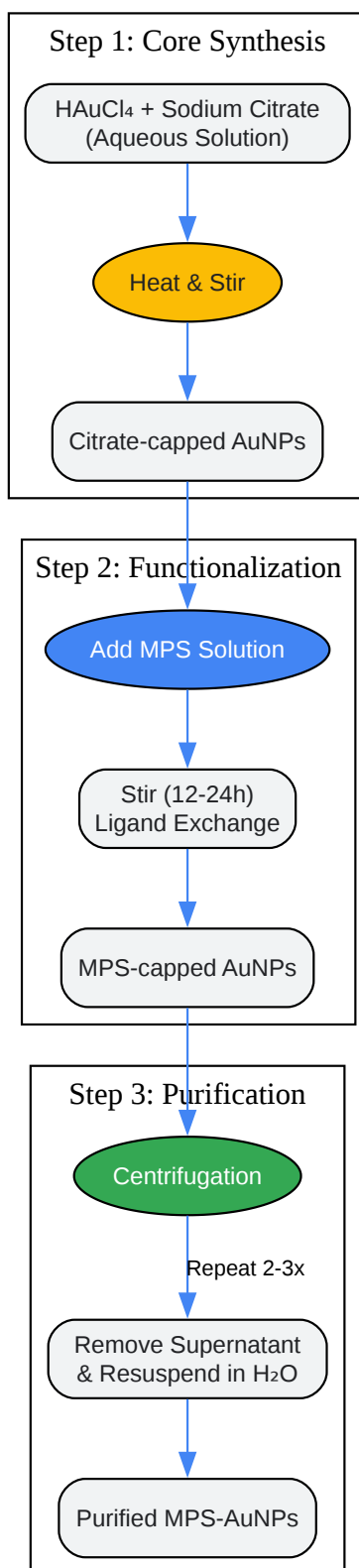
## Experimental Protocol: Functionalization of Gold Nanoparticles (AuNPs) with MPS

This protocol describes a general method for capping citrate-reduced gold nanoparticles with Sodium **3-Mercapto-1-propanesulfonate**.

- **Synthesis of Gold Nanoparticle Core:**
  - Synthesize AuNPs using a standard method, such as the Turkevich method, which involves the reduction of tetrachloroauric acid ( $\text{HAuCl}_4$ ) with sodium citrate. This typically

produces citrate-capped AuNPs with a diameter of ~15-20 nm.

- Ligand Exchange Reaction:
  - Prepare an aqueous solution of Sodium **3-Mercapto-1-propanesulfonate** (e.g., 10 mM).
  - To the colloidal AuNP solution, add the MPS solution while stirring. The thiol groups in MPS have a higher affinity for the gold surface than citrate, leading to a ligand exchange.
  - Allow the mixture to stir at room temperature for several hours (e.g., 12-24 hours) to ensure complete surface functionalization.
- Purification of MPS-capped AuNPs:
  - Purify the MPS-capped AuNPs from excess MPS and displaced citrate by centrifugation.
  - Centrifuge the solution at a speed sufficient to pellet the AuNPs (the required g-force will depend on nanoparticle size).
  - Carefully remove the supernatant.
  - Resuspend the nanoparticle pellet in ultrapure water.
  - Repeat the centrifugation and resuspension steps 2-3 times to ensure complete removal of unreacted reagents.
- Characterization:
  - Confirm successful functionalization using techniques such as Dynamic Light Scattering (DLS) and Zeta Potential measurements to assess size and surface charge. A significant negative zeta potential is indicative of a stable, sulfonate-terminated surface.
  - X-ray Photoelectron Spectroscopy (XPS) can be used to confirm the chemical composition of the nanoparticle surface.



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Caption: Experimental workflow for MPS functionalization of gold nanoparticles.

## Conclusion

Sodium **3-Mercapto-1-propanesulfonate** is a highly versatile and valuable chemical for scientific research and development. Its dual thiol and sulfonate functionalities allow for the precise engineering of surfaces, stabilization of nanomaterials in aqueous environments, and participation in various chemical processes. For drug development professionals, its role as a superior capping agent for nanoparticles opens avenues for creating stable and effective delivery systems for therapeutics and diagnostic agents. A thorough understanding of its properties and reaction methodologies is essential for harnessing its full potential in these advanced applications.

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